

# Proper Disposal of N-Stearoylglycine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *N-Stearoylglycine*

Cat. No.: *B1329668*

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Researchers and drug development professionals handling **N-Stearoylglycine** must adhere to specific disposal procedures to ensure laboratory safety and environmental protection. Due to its classification as a substance that causes skin and eye irritation and may have long-lasting harmful effects on aquatic life, proper waste management is critical.

**N-Stearoylglycine** is categorized as a combustible solid and is severely hazardous to water. Therefore, it must be disposed of as hazardous waste. Under no circumstances should it be discarded down the drain or in regular trash receptacles.

## Key Disposal Steps:

- **Personal Protective Equipment (PPE):** Before handling waste **N-Stearoylglycine**, laboratory personnel must wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Waste Collection:**
  - Collect waste **N-Stearoylglycine**, including any contaminated materials such as weighing paper or disposable labware, in a designated, properly labeled hazardous waste container.
  - The container must be made of a material compatible with the chemical and have a secure lid to prevent spills and the release of dust.

- The label should clearly identify the contents as "Hazardous Waste: **N-Stearoylglycine**" and include the appropriate hazard pictograms (irritant, environmental hazard).
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated secondary containment area away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management contractor. Follow all local, regional, and national regulations for hazardous waste disposal.

## N-Stearoylglycine Safety and Physical Data

For quick reference, the following table summarizes key quantitative data for **N-Stearoylglycine**.

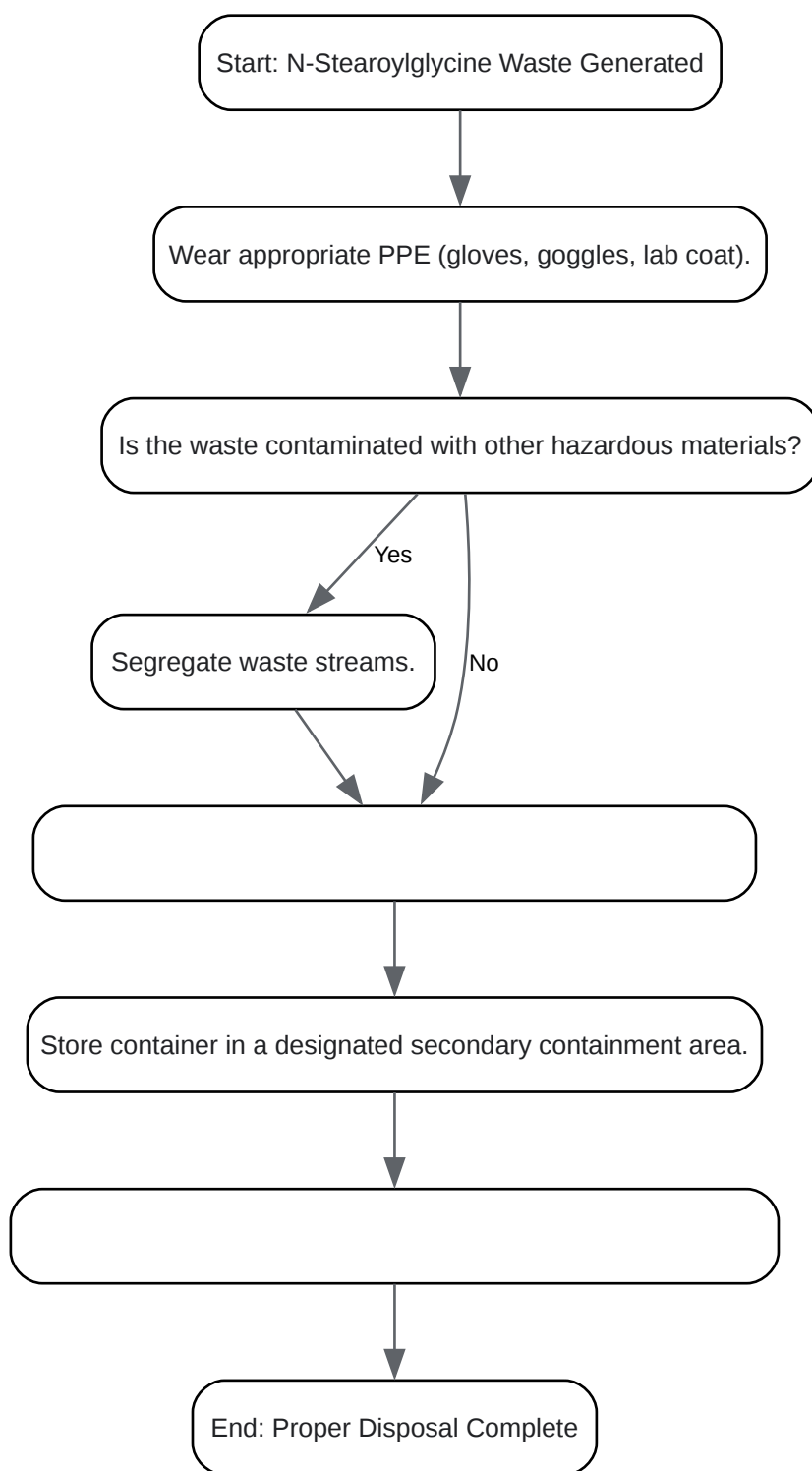
Property	Value
GHS Hazard Codes	H315, H319, H413
GHS Precautionary Statement	P305 + P351 + P338
Storage Class Code	11 (Combustible Solids)
Water Hazard Class (WGK)	3 (Severely hazardous to water)
Molecular Weight	341.53 g/mol

## Experimental Protocols

This document does not cite specific experimental protocols but provides general safety and disposal information. Researchers should always consult their institution's specific safety guidelines and the Safety Data Sheet (SDS) for **N-Stearoylglycine** before use.

## N-Stearoylglycine Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **N-Stearoylglycine** waste.



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Caption: Workflow for the safe disposal of **N-Stearoylglycine**.

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